

Application Notes and Protocols for the Development of 2-Phenoxy nicotinic Acid Derivatives

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Compound of Interest

Compound Name: **2-Phenoxy nicotinic acid**

Cat. No.: **B186817**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the synthesis and evaluation of derivatives of **2-phenoxy nicotinic acid**, a promising scaffold for the development of novel therapeutic agents. The following sections detail the synthesis of key derivatives, their biological activities, and protocols for their evaluation.

Introduction

2-Phenoxy nicotinic acid is a versatile starting material for the synthesis of a variety of derivatives with potential pharmacological activities. Notably, its hydrazide derivatives have been investigated as anti-inflammatory and analgesic agents, primarily through the inhibition of cyclooxygenase (COX) enzymes. This document outlines the synthetic routes to these compounds and the methodologies to assess their biological efficacy.

Synthesis of 2-Phenoxy nicotinic Acid Derivatives

The primary derivatives of interest are amides and esters, which can be synthesized from **2-phenoxy nicotinic acid** through standard organic chemistry reactions.

Synthesis of 2-Phenoxy nicotinic Acid Hydrazide

The synthesis of **2-phenoxy nicotinic acid** hydrazide is a key step in producing a range of bioactive compounds. The general workflow involves the conversion of the carboxylic acid to an ester, followed by reaction with hydrazine hydrate.

Synthesis of 2-Phenoxy nicotinic Acid Hydrazide

2-Phenoxy nicotinic Acid

Step 1

Esterification
(e.g., SOCl_2 , Methanol)

Methyl 2-phenoxynicotinate

Step 2

Hydrazinolysis
(Hydrazine Hydrate)

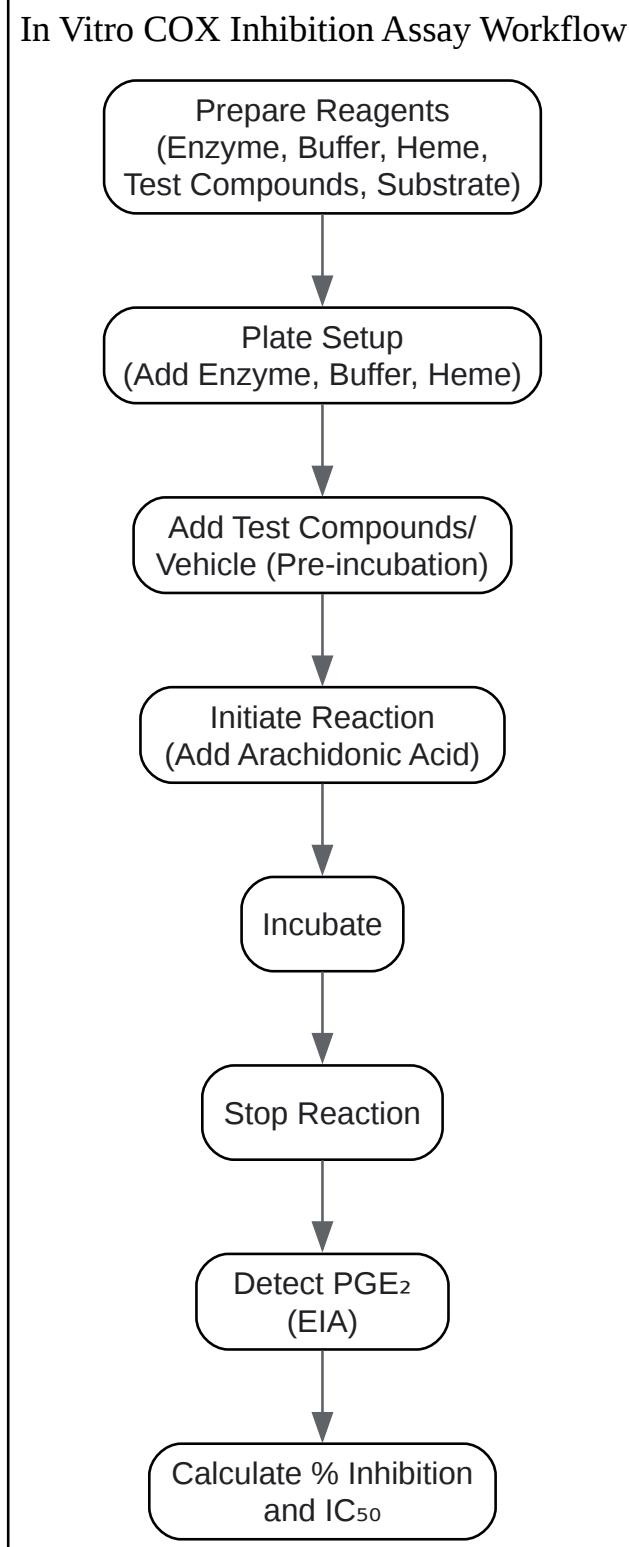
2-Phenoxy nicotinic Acid Hydrazide

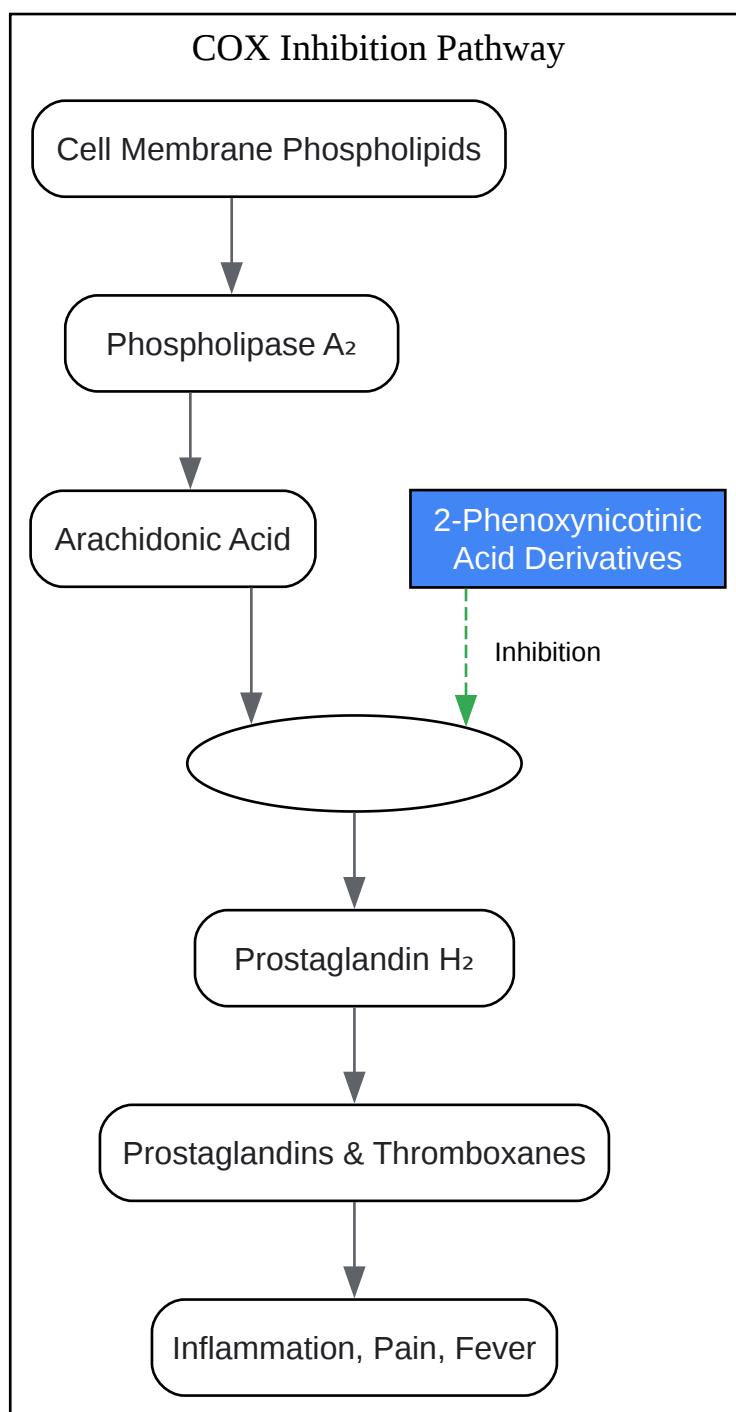
Synthesis of N'-Aryl-2-phenoxynicotinohydrazides

2-Phenoxy nicotinic Acid Hydrazide

Aromatic Aldehyde
(R-CHO)Condensation
(e.g., Ethanol, reflux)

N'-Aryl-2-phenoxynicotinohydrazide





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